

# Endrin Aldehyde: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: Endrin aldehyde

Cat. No.: B048301

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## Introduction

**Endrin aldehyde**, a derivative of the organochlorine pesticide endrin, is a compound of significant interest to researchers in environmental science, toxicology, and pharmacology. Though not commercially produced as a standalone product, it emerges as a primary degradation product and impurity in technical-grade endrin.<sup>[1]</sup> Its persistence in the environment and potential toxicological effects necessitate a thorough understanding of its chemical and physical properties. This document provides an in-depth technical guide to the chemical structure, properties, and analytical methodologies related to **endrin aldehyde**.

## Chemical Structure and Properties

**Endrin aldehyde** is a solid, colorless to tan crystalline substance.<sup>[2]</sup> It is characterized by a complex pentacyclic structure with a high degree of chlorination.

### Chemical Identifiers

- IUPAC Name: (1R,2R,2aR,4S,4aS,5R,6aR,6bR,7S)-2,2a,3,3,4,7-hexachlorodecahydro-1,2,4-methenocyclopenta[cd]pentalene-5-carboxaldehyde
- CAS Number: 7421-93-4<sup>[3]</sup>
- Chemical Formula: C<sub>12</sub>H<sub>8</sub>Cl<sub>6</sub>O<sup>[4]</sup><sup>[5]</sup>

The key physicochemical properties of **endrin aldehyde** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	380.91 g/mol	[3][5]
Melting Point	Decomposes at 145-149°C, 200°C, or 235°C	[2][6][7]
Boiling Point	Decomposes above 200°C	[6][7]
Water Solubility	0.024 mg/L at 25°C; Partly miscible	[4][8]
Vapor Pressure	$2.0 \times 10^{-7}$ mmHg at 25°C	[4]
Log Kow (Octanol-Water Partition Coefficient)	4.80 (estimated)	[4]

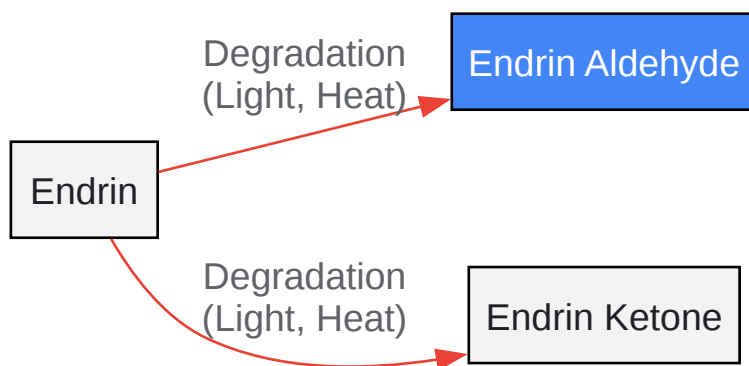
## Toxicological Profile

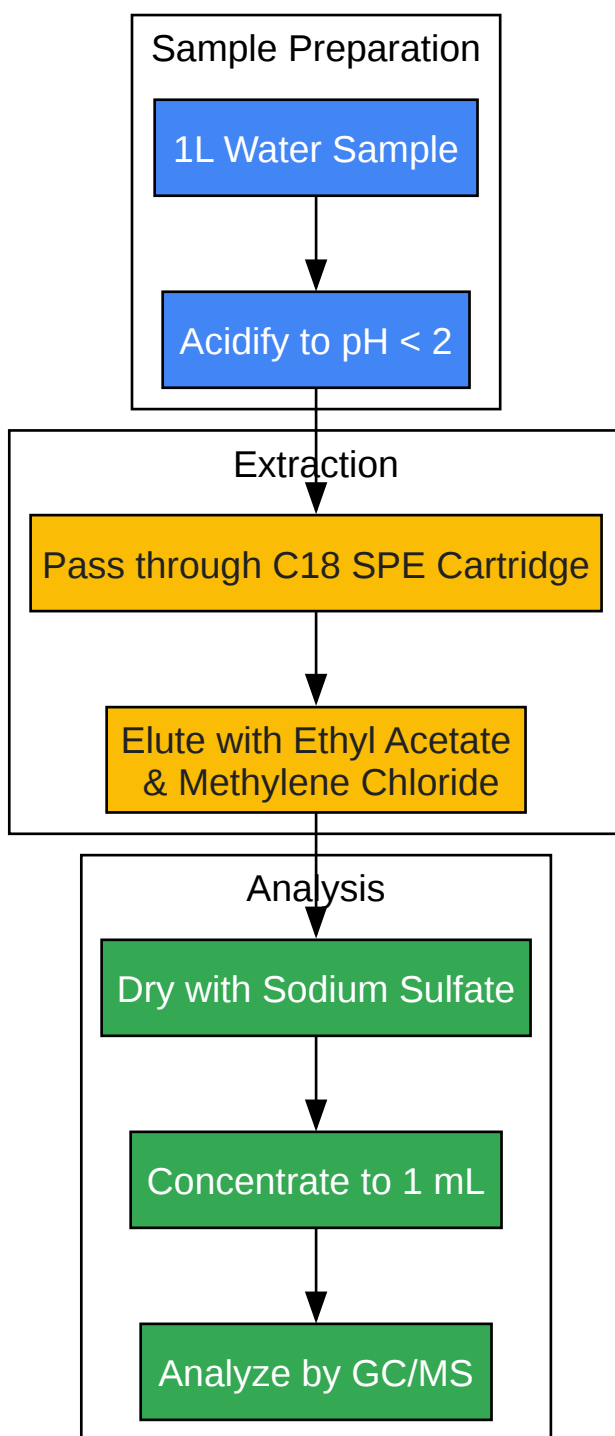
**Endrin aldehyde** is recognized as a hazardous substance with potential for significant toxic effects.[8] Ingestion may be harmful, and it is known to be toxic to aquatic life with long-lasting effects.[8] While comprehensive toxicological data specifically for **endrin aldehyde** is less abundant than for its parent compound, endrin, it is understood that organochlorine pesticides, in general, act as central nervous system excitants.[8] Exposure can lead to symptoms such as shortness of breath, coughing, muscle twitches, and seizures.[8]

## Environmental Fate and Degradation

**Endrin aldehyde** is a transformation product of endrin, formed through exposure to light and heat.[1][9] It is considered a persistent organic pollutant. In the environment, endrin can degrade into **endrin aldehyde** and endrin ketone.[10] This transformation is a key aspect of the environmental fate of endrin-related compounds.

The degradation pathway from Endrin to **Endrin Aldehyde** is a critical process influencing its environmental persistence and toxicology.





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